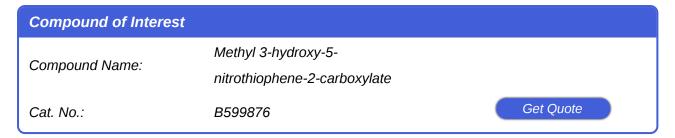


Application Notes and Protocols for Methyl 3hydroxy-5-nitrothiophene-2-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the potential uses of **Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate**, a key intermediate in the synthesis of various active compounds, and detail experimental protocols for assessing its biological activity.[1] Based on the known bioactivities of structurally related nitrothiophene and 3-hydroxythiophene derivatives, this compound holds promise for screening as an antibacterial and antioxidant agent.[2][3]

Chemical Properties

Property	Value
CAS Number	89380-77-8
Molecular Formula	C ₆ H ₅ NO ₅ S
Molecular Weight	203.17 g/mol

Potential Applications

Thiophene-based compounds are recognized for their diverse pharmacological activities.[4] Specifically, derivatives of 3-hydroxythiophene-2-carboxamide have demonstrated notable



antibacterial and antioxidant properties.[3] Given its structural similarity, **Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate** is a candidate for investigation in the following areas:

- Antibacterial Drug Discovery: As a scaffold for the development of novel antibiotics. Nitrocontaining heterocyclic compounds have a long history in antimicrobial research.[5]
- Antioxidant Research: For the identification of new agents that can mitigate oxidative stress.
- Synthetic Chemistry: As a versatile building block for the synthesis of more complex, biologically active molecules.[6]

Experimental Protocols

The following are detailed protocols for evaluating the antibacterial and antioxidant potential of **Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate**.

Antibacterial Activity Screening: Broth Microdilution Assay

This protocol is designed to determine the Minimum Inhibitory Concentration (MIC) of the test compound against various bacterial strains.

Materials:

- Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate
- Bacterial strains (e.g., Staphylococcus aureus, Bacillus subtilis, Escherichia coli, Pseudomonas aeruginosa)
- Mueller-Hinton Broth (MHB)
- Dimethyl sulfoxide (DMSO)
- Sterile 96-well microplates
- Spectrophotometer (600 nm)
- Incubator (37°C)

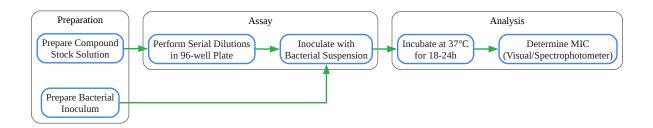


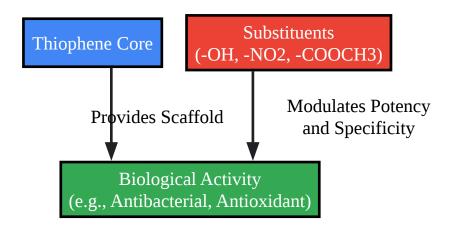
Procedure:

- Stock Solution Preparation: Prepare a 10 mg/mL stock solution of Methyl 3-hydroxy-5nitrothiophene-2-carboxylate in DMSO.
- Bacterial Inoculum Preparation: Culture the bacterial strains in MHB overnight at 37°C. Dilute the overnight culture to achieve a final concentration of approximately 5 x 10⁵ CFU/mL in fresh MHB.
- Serial Dilution: In a 96-well plate, perform a two-fold serial dilution of the compound stock solution with MHB to obtain a range of concentrations (e.g., 256 μg/mL to 0.5 μg/mL).
- Inoculation: Add the prepared bacterial inoculum to each well containing the compound dilutions.
- Controls: Include a positive control (bacteria in MHB without the compound) and a negative control (MHB only).
- Incubation: Incubate the microplate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth, as determined by visual inspection or by measuring the optical density at 600 nm.

Workflow for Antibacterial Screening:







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